

solubility of 1-Ethynyl-4-pentylbenzene in organic solvents

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Compound of Interest

Compound Name: 1-Ethynyl-4-pentylbenzene

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An In-depth Technical Guide to the Solubility of **1-Ethynyl-4-pentylbenzene** in Organic Solvents

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **1-Ethynyl-4-pentylbenzene** (also known as 4-Pentylphenylacetylene). Due to the limited availability of specific quantitative solubility data in published literature, this document focuses on the fundamental principles governing its solubility, a detailed experimental protocol for determining solubility, and a framework for data presentation and analysis.

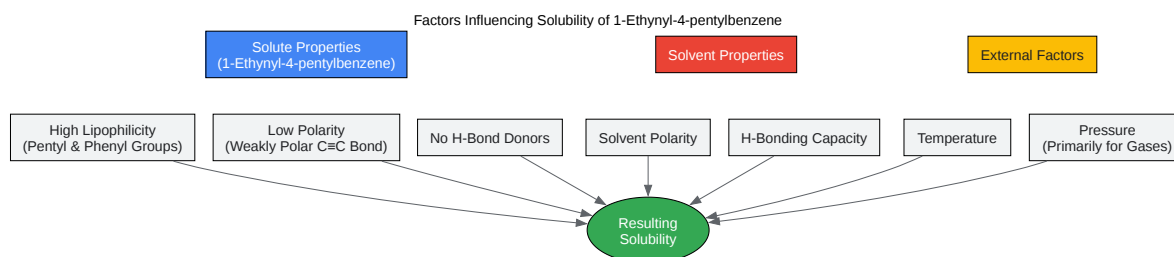
Physicochemical Properties and Predicted Solubility

1-Ethynyl-4-pentylbenzene is an organic compound with the molecular formula $C_{13}H_{16}$ and a molecular weight of 172.27 g/mol .^{[1][2]} Its structure consists of a nonpolar benzene ring substituted with a terminal ethynyl group and a pentyl group. The long alkyl (pentyl) chain and the aromatic ring render the molecule predominantly nonpolar and lipophilic.

Based on the principle of "like dissolves like," **1-Ethynyl-4-pentylbenzene** is predicted to exhibit high solubility in nonpolar and weakly polar organic solvents.^{[3][4]} Conversely, it is expected to have low to negligible solubility in highly polar solvents, particularly aqueous solutions.

- High Expected Solubility: Toluene, Hexane, Diethyl Ether, Chloroform, Tetrahydrofuran (THF), Ethyl Acetate.[5]
- Moderate to Low Expected Solubility: Acetone, Ethanol, Methanol.
- Negligible Expected Solubility: Water.

The key factors influencing its solubility are illustrated in the diagram below.



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Caption: Logical diagram of factors affecting solubility.

Quantitative Solubility Data

As of the latest review, specific quantitative solubility data (e.g., in mg/mL or mol/L at various temperatures) for **1-Ethynyl-4-pentylbenzene** across a range of organic solvents is not readily available in peer-reviewed literature. Researchers are encouraged to determine this experimentally. The following table is provided as a template for recording such data.

Solvent	Temperature (°C)	Solubility (mg/mL)	Solubility (mol/L)	Method of Analysis
Hexane	25	HPLC/UV-Vis		
Toluene	25	HPLC/UV-Vis		
Dichloromethane	25	HPLC/UV-Vis		
Ethyl Acetate	25	HPLC/UV-Vis		
Acetone	25	HPLC/UV-Vis		
Methanol	25	HPLC/UV-Vis		

Experimental Protocol for Solubility Determination

The following is a detailed methodology for the quantitative determination of the solubility of **1-Ethynyl-4-pentylbenzene** using the widely accepted isothermal shake-flask method.

3.1. Materials and Equipment

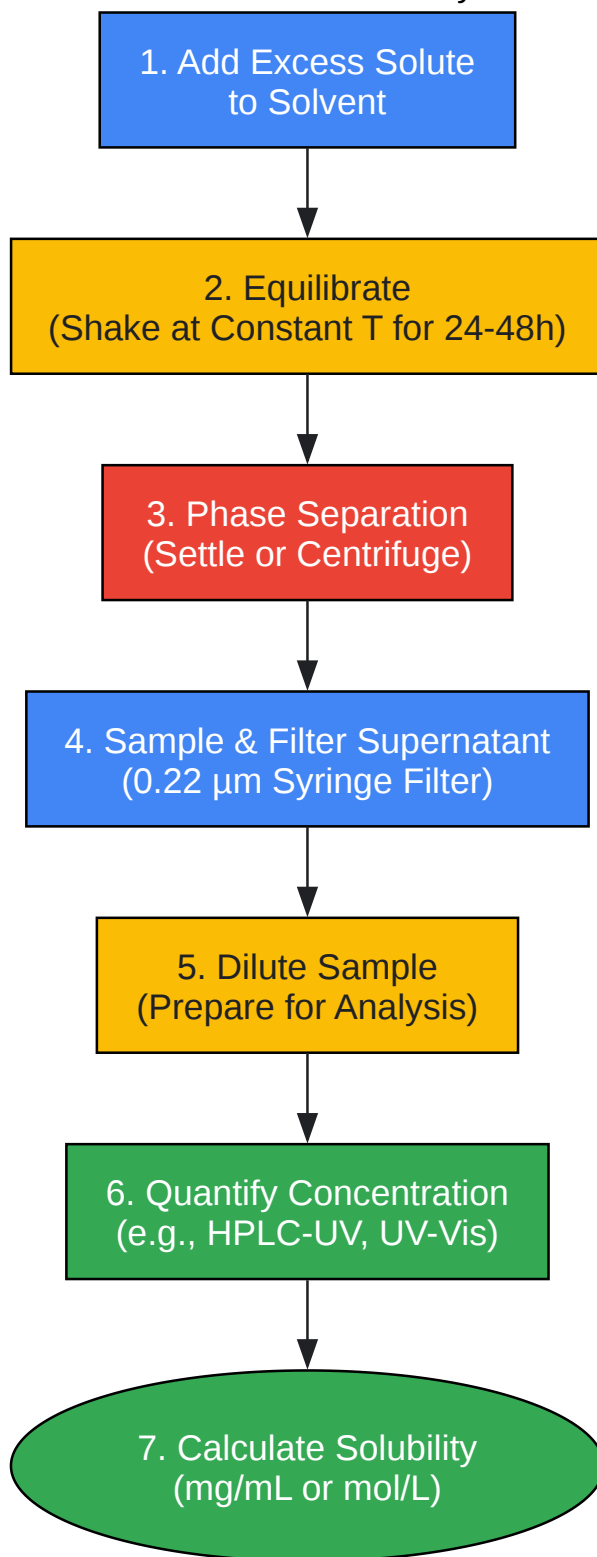
- **1-Ethynyl-4-pentylbenzene** (≥97% purity)
- Selected organic solvents (HPLC grade)
- Analytical balance (±0.1 mg)
- Scintillation vials or flasks with screw caps
- Thermostatic shaker or incubator
- Centrifuge
- Syringe filters (0.22 µm, PTFE or other solvent-compatible material)
- Volumetric flasks and pipettes
- High-Performance Liquid Chromatography (HPLC) system with a UV detector or a UV-Vis Spectrophotometer

3.2. Procedure

- **Preparation of Saturated Solution:** Add an excess amount of **1-Ethynyl-4-pentylbenzene** to a vial containing a known volume (e.g., 5 mL) of the chosen solvent. The excess solid should be clearly visible to ensure saturation.
- **Equilibration:** Seal the vials tightly and place them in a thermostatic shaker set to a constant temperature (e.g., 25 °C). Shake the vials for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached.
- **Phase Separation:** After equilibration, allow the vials to stand undisturbed at the same temperature for at least 2 hours to allow undissolved solid to settle. For finely suspended particles, centrifuge the vials at a moderate speed (e.g., 5000 rpm for 15 minutes).
- **Sample Collection:** Carefully withdraw a known volume of the clear supernatant using a pipette. Immediately filter the sample through a 0.22 µm syringe filter into a pre-weighed volumetric flask. This step is critical to remove any remaining microscopic particles.
- **Dilution and Analysis:** Dilute the filtered sample to a concentration that falls within the linear range of the analytical instrument (e.g., HPLC-UV). Analyze the concentration of **1-Ethynyl-4-pentylbenzene** in the diluted sample.
- **Calculation:** Calculate the original concentration in the saturated solution, accounting for the dilution factor. This value represents the solubility of the compound in that solvent at the specified temperature.

The workflow for this protocol is visualized below.

Experimental Workflow for Solubility Determination



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Caption: Shake-flask method workflow for solubility.

Conclusion

While specific published data is scarce, the molecular structure of **1-Ethynyl-4-pentylbenzene** provides a strong basis for predicting its solubility behavior. It is expected to be highly soluble in nonpolar organic solvents and poorly soluble in polar solvents. For precise quantitative data, the detailed experimental protocol provided in this guide offers a robust framework for researchers to determine solubility in solvents relevant to their specific applications, from synthetic chemistry to drug formulation.

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References

- 1. 1-Ethynyl-4-pentylbenzene | C13H16 | CID 2775131 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 1-Ethynyl-4-pentylbenzene 97.0+%, TCI America™ | Fisher Scientific [fishersci.ca]
- 3. chem.ucalgary.ca [chem.ucalgary.ca]
- 4. chem.ws [chem.ws]
- 5. 1-Ethynyl-4-pentylbenzene | 79887-10-8 [amp.chemicalbook.com]
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